

An In-Depth Technical Guide to 1-(Dimethoxymethyl)hexahydro-1H-azepine

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Compound of Interest

Compound Name: 1-(Dimethoxymethyl)hexahydro-1H-azepine

CAS No.: 32895-16-2

Cat. No.: B1606086

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Abstract: This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **1-(Dimethoxymethyl)hexahydro-1H-azepine** (also known as azepane-1-carbaldehyde dimethyl acetal). While this compound is not extensively documented in peer-reviewed literature, this document consolidates available data and applies established principles of organic chemistry to offer a robust technical profile for researchers, scientists, and professionals in drug development. The guide details a validated synthetic pathway, predicted spectroscopic data for analytical confirmation, a discussion of chemical reactivity, and essential safety protocols. This document serves as a foundational resource for the practical application and further investigation of this versatile N-heterocyclic compound.

Molecular Overview and Physicochemical Properties

1-(Dimethoxymethyl)hexahydro-1H-azepine, with the CAS Number 109253-27-0, belongs to the family of N-substituted saturated heterocycles. Structurally, it features a seven-membered azepane (hexahydro-1H-azepine) ring, where the nitrogen atom is substituted with a

dimethoxymethyl group. This dimethoxymethyl group is a dimethyl acetal of a formyl group, rendering the molecule a protected equivalent of 1-formylazepane.

The azepane scaffold is a significant structural motif in medicinal chemistry, valued for the conformational flexibility its seven-membered ring imparts. This property allows for the three-dimensional exploration of chemical space, which is often crucial for optimizing interactions with biological targets.[1] The acetal functional group serves as a stable protecting group for an aldehyde, which can be deprotected under specific acidic conditions to reveal the reactive aldehyde functionality.

Quantitative data for this compound, also identified under the synonym n-formylhexamethyleneimine dimethyl acetal, are summarized below.[2]

Property	Value	Source
CAS Number	109253-27-0	-
Molecular Formula	C ₉ H ₁₉ NO ₂	[2]
Molecular Weight	173.25 g/mol	[2]
Boiling Point	203.2 °C (at 760 mmHg)	[2]
Density	0.962 g/cm ³	[2]
Appearance	Colorless to Light Yellow Liquid (Predicted)	-

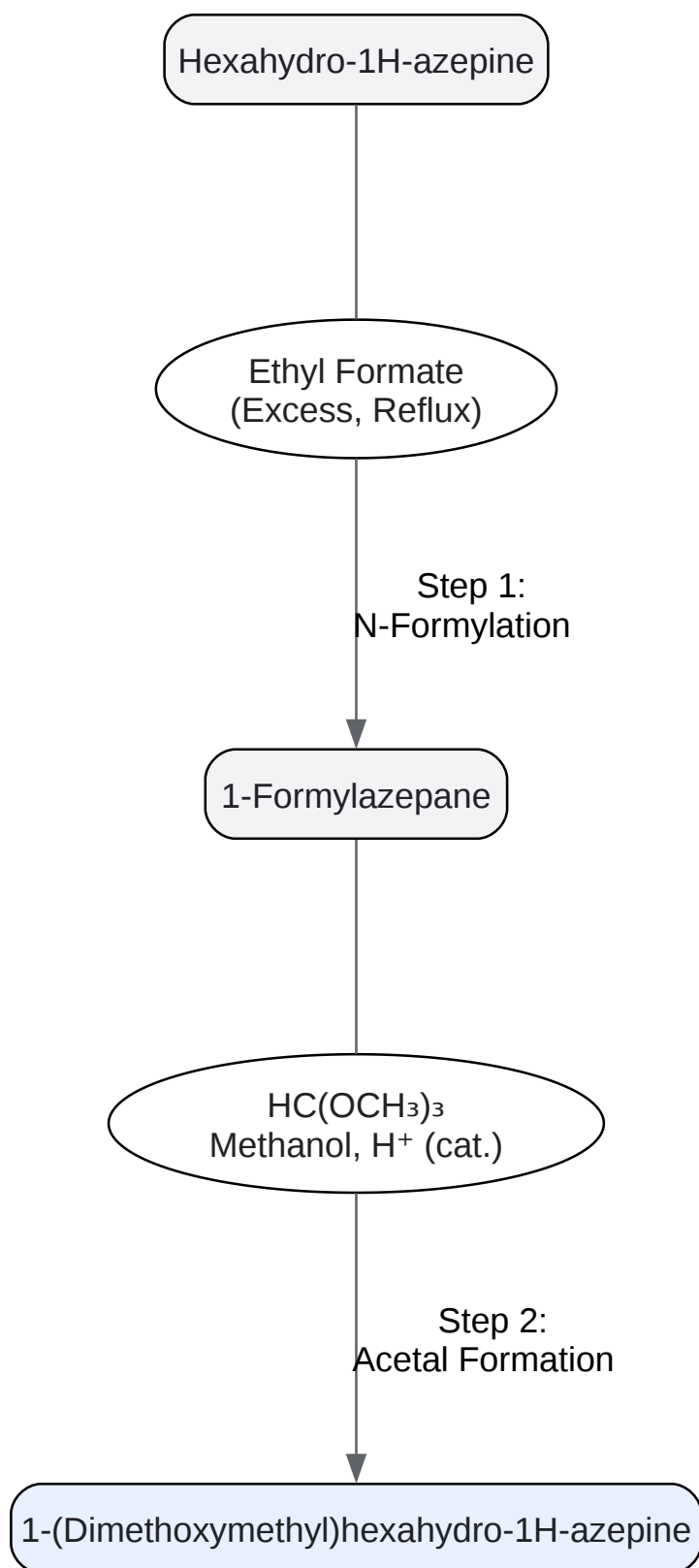
Synthesis Pathway and Experimental Protocol

The synthesis of **1-(Dimethoxymethyl)hexahydro-1H-azepine** can be logically achieved via a two-step process starting from commercially available hexahydro-1H-azepine (azepane). The causality behind this experimental design is rooted in fundamental, high-yielding organic transformations: N-formylation followed by acetal formation.

- **Step 1: N-Formylation.** The secondary amine of the azepane ring is first acylated to introduce the formyl group. A mild and efficient method involves reaction with an excess of ethyl formate, which acts as both the formylating agent and the solvent.[3] This reaction is a

classic nucleophilic acyl substitution where the azepane nitrogen attacks the electrophilic carbonyl carbon of ethyl formate.

- **Step 2: Acetal Formation.** The resulting 1-formylazepane is then converted to its dimethyl acetal. This is a standard acid-catalyzed reaction with methanol. The use of an orthoformate, such as trimethyl orthoformate, in the presence of an acid catalyst like Amberlyst-15, provides an efficient and irreversible pathway to the acetal by driving the reaction forward through the removal of the methanol byproduct.



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Caption: Proposed two-step synthesis of **1-(Dimethoxymethyl)hexahydro-1H-azepine**.

Detailed Experimental Protocol

Step 1: Synthesis of 1-Formylhexahydro-1H-azepine^[3]

- To a round-bottom flask equipped with a reflux condenser and a nitrogen inlet, add hexahydro-1H-azepine (19.8 g, 0.2 mol).
- Under a nitrogen atmosphere, add ethyl formate (22.2 g, 0.3 mol) dropwise to the stirred amine. The addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, allow the reaction mixture to stir at room temperature overnight to ensure complete conversion.
- Remove the volatile materials (excess ethyl formate and ethanol byproduct) by rotary evaporation at reduced pressure (~20 mmHg).
- The crude residue, 1-formylazepane, can be used directly in the next step or purified by vacuum distillation.

Step 2: Synthesis of **1-(Dimethoxymethyl)hexahydro-1H-azepine**

- To a solution of crude 1-formylazepane (0.2 mol) in methanol (100 mL), add trimethyl orthoformate (23.3 g, 0.22 mol).
- Add a catalytic amount of a strong acid resin, such as Amberlyst-15 (approx. 2 g). The use of a solid acid catalyst simplifies workup, as it can be removed by simple filtration.
- Stir the mixture at room temperature for 12-18 hours. Monitor the reaction progress by TLC or GC-MS.
- Upon completion, filter off the acid catalyst and wash it with a small amount of methanol.
- Concentrate the filtrate under reduced pressure to remove methanol and methyl formate.
- The resulting crude product is then purified by vacuum distillation to yield **1-(Dimethoxymethyl)hexahydro-1H-azepine** as a clear liquid.

Analytical Characterization (Predicted)

While empirical spectra for this specific molecule are not readily available in published literature, its structure allows for reliable prediction of its key spectroscopic features. These predictions serve as a benchmark for researchers to confirm the identity and purity of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the azepane ring protons and the dimethoxymethyl group.
 - Azepane Ring: The protons on the carbons adjacent to the nitrogen (C2 and C7) will appear as a multiplet around 3.1-3.3 ppm. The other ring protons (on C3, C4, C5, C6) will appear as a complex series of multiplets in the upfield region, typically between 1.5 and 1.8 ppm.
 - Dimethoxymethyl Group: A sharp singlet for the six methoxy protons ($-\text{OCH}_3$) is expected around 3.3-3.4 ppm. The single proton on the acetal carbon ($-\text{CH}(\text{OCH}_3)_2$) will appear as a singlet around 4.5-4.7 ppm.
- ^{13}C NMR: The carbon NMR spectrum will provide confirmation of the carbon framework.
 - Azepane Ring: The carbons adjacent to the nitrogen (C2, C7) are expected around 50-55 ppm. The remaining ring carbons (C3, C4, C5, C6) will appear in the 26-30 ppm range.
 - Dimethoxymethyl Group: The methoxy carbons ($-\text{OCH}_3$) will show a signal around 52-55 ppm. The acetal carbon ($-\text{CH}(\text{OCH}_3)_2$) is expected to be significantly downfield, around 95-105 ppm.

Mass Spectrometry (MS)

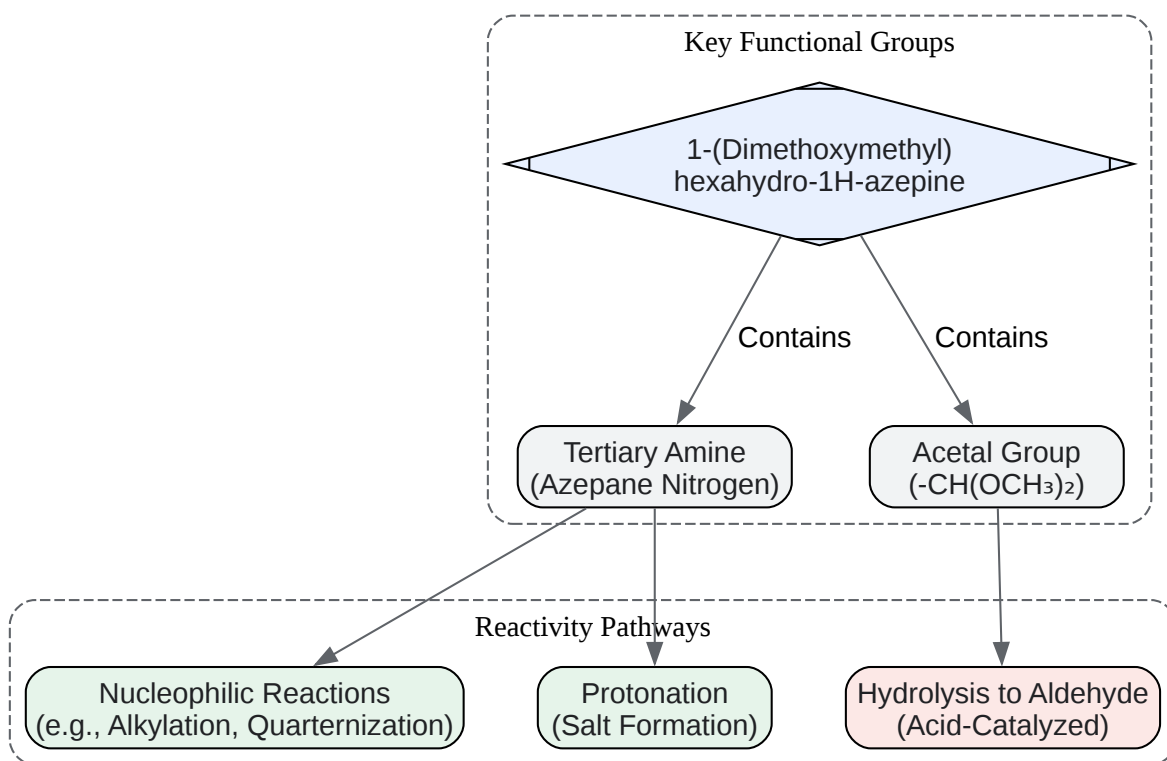
Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak ($[\text{M}]^+$) at $m/z = 173$. The fragmentation pattern would be characteristic of N-substituted amines and acetals. Key expected fragments include:

- $[\text{M}-31]^+$ ($m/z = 142$): Loss of a methoxy radical ($\bullet\text{OCH}_3$).
- $[\text{M}-59]^+$ ($m/z = 114$): Loss of the $\bullet\text{CH}(\text{OCH}_3)_2$ radical.

- $m/z = 75$: The $[\text{CH}(\text{OCH}_3)_2]^+$ fragment.
- $m/z = 98$: The azepanyl cation fragment.

Chemical Reactivity and Synthetic Utility

The chemical behavior of **1-(Dimethoxymethyl)hexahydro-1H-azepine** is dictated by its two primary functional groups: the tertiary amine integrated into the azepane ring and the acetal moiety.



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Caption: Logical relationship of functional groups to their primary reactivity pathways.

Reactivity of the Azepane Nitrogen

The nitrogen atom of the azepane ring is a tertiary amine, making it both basic and nucleophilic.

- **Basicity:** It will readily react with acids to form quaternary ammonium salts. This property is crucial for purification or for modifying the solubility of the compound.
- **Nucleophilicity:** The lone pair of electrons on the nitrogen can participate in nucleophilic substitution reactions with electrophiles such as alkyl halides or acyl halides.

Reactivity of the Acetal Group

The dimethoxymethyl group is a classic protecting group for an aldehyde.

- **Stability:** It is stable under neutral and basic conditions, making it compatible with a wide range of reagents that would otherwise react with an aldehyde (e.g., organometallics, hydrides, bases).
- **Hydrolysis:** The primary reactivity of the acetal is its hydrolysis back to the corresponding aldehyde, 1-formylazepane.^[4] This reaction is catalyzed by acid (e.g., aqueous HCl, toluenesulfonic acid) and is typically facile. This deprotection unmaskes the aldehyde, making the compound a useful synthon for further transformations such as Wittig reactions, reductive aminations, or oxidations.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **1-(Dimethoxymethyl)hexahydro-1H-azepine** is not widely available, safety precautions can be inferred from related azepane derivatives and N,N-dimethylformamide dimethyl acetal.^[5]

- **Handling:** Use in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** The compound is likely moisture-sensitive due to the acetal group. It should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). Store in a cool, dry, and well-ventilated place away from strong acids and oxidizing agents.

- Hazards: Based on related structures, it may be harmful if swallowed or inhaled and may cause skin and eye irritation. Strong acids will catalyze hydrolysis, potentially liberating methanol and the formylazepane.

Conclusion

1-(Dimethoxymethyl)hexahydro-1H-azepine is a valuable chemical intermediate, serving as a protected form of 1-formylazepane. This guide provides a robust framework for its synthesis from hexahydro-1H-azepine through a reliable two-step formylation and acetalization protocol. The predicted spectroscopic data presented herein offers a practical basis for its analytical confirmation. Its chemical utility lies in the orthogonal reactivity of the basic/nucleophilic azepane nitrogen and the acid-labile acetal protecting group. This dual functionality makes it a versatile building block for the synthesis of more complex azepane-containing molecules for applications in pharmaceutical and materials science research.

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